

A Guide to the Proper Disposal of 1-(4-Chlorophenyl)-1-Cyclopropanemethanol

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)-1-Cyclopropanemethanol

CAS No.: 80866-81-5

Cat. No.: B1299767

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This guide provides essential safety and logistical information for the proper disposal of **1-(4-Chlorophenyl)-1-Cyclopropanemethanol** (CAS No. 80866-81-5). As researchers and drug development professionals, our commitment to safety and environmental stewardship extends beyond the benchtop to the entire lifecycle of the chemicals we handle. This document offers a procedural framework grounded in established safety protocols and regulatory compliance to ensure this compound is managed responsibly from accumulation to final disposal.

Hazard Assessment and Chemical Profile

Before handling any chemical waste, a thorough understanding of its properties and associated hazards is paramount. **1-(4-Chlorophenyl)-1-Cyclopropanemethanol** is a chlorinated organic compound. The presence of the chloro-phenyl group is a key determinant for its classification and disposal pathway, suggesting potential environmental persistence and specific hazards upon thermal decomposition.

Table 1: Chemical Identifiers for **1-(4-Chlorophenyl)-1-Cyclopropanemethanol**

Property	Value	Source
CAS Number	80866-81-5	[1][2]
Molecular Formula	C ₁₀ H ₁₁ ClO	[2]
Molecular Weight	182.65 g/mol	[2]
Physical Form	Pale yellow to beige crystalline powder	[3]
Melting Point	50-54°C	[1]

While a specific, comprehensive safety data sheet (SDS) for this exact compound is not fully detailed in the provided information, data from structurally similar chlorinated aromatic compounds allows for a reliable hazard assessment. The primary concerns are irritation and significant environmental toxicity.

Table 2: Anticipated Hazard Profile and GHS Classifications

Hazard Class	GHS Statement	Rationale and Source
Skin Irritation	H315: Causes skin irritation.	Based on similar compounds like (1-(4-Chlorophenyl)cyclobutyl)methanol.[4]
Eye Irritation	H319: Causes serious eye irritation.	Based on similar compounds.[4][5]
Respiratory Irritation	H335: May cause respiratory irritation.	A common hazard for powdered or volatile organic compounds.[4][5]
Aquatic Toxicity	H411: Toxic to aquatic life with long lasting effects.	Chlorinated organic compounds are often persistent and harmful to aquatic ecosystems.[6][7]

Personal Protective Equipment (PPE) and Safety Precautions

Adherence to proper PPE protocols is the first line of defense against chemical exposure. The physical and chemical properties of **1-(4-Chlorophenyl)-1-Cyclopropanemethanol** dictate the following minimum requirements.

- **Hand Protection:** Wear chemically resistant gloves (e.g., nitrile). Always inspect gloves for tears or punctures before use.
- **Eye Protection:** Use ANSI-rated safety glasses with side shields or chemical splash goggles. [\[8\]](#)
- **Body Protection:** A standard laboratory coat should be worn and kept fully buttoned.
- **Ventilation:** All handling and preparation of waste, especially of the powdered form, should be conducted inside a certified chemical fume hood to prevent inhalation of dust or vapors. [\[4\]](#)

Step-by-Step Waste Segregation and Accumulation Protocol

Improper segregation is a common and dangerous mistake in laboratory waste management. Due to its chlorinated nature, **1-(4-Chlorophenyl)-1-Cyclopropanemethanol** waste must not be mixed with non-halogenated organic waste. [\[9\]](#)

Step 1: Waste Characterization

- Identify the waste stream. Is it the pure, unused solid? A solution in an organic solvent? Or contaminated lab materials?
- Based on its chemical structure ($C_{10}H_{11}ClO$), this compound is definitively classified as a halogenated organic waste.

Step 2: Select the Correct Waste Container

- Use a designated, leak-proof container that is chemically compatible with the waste. High-density polyethylene (HDPE) containers are suitable for most organic wastes.[9]
- The container must have a secure, tight-fitting lid to prevent spills and evaporation.[10][11]
- Ensure the container is clearly labeled for "Halogenated Organic Waste."

Step 3: Proper Labeling

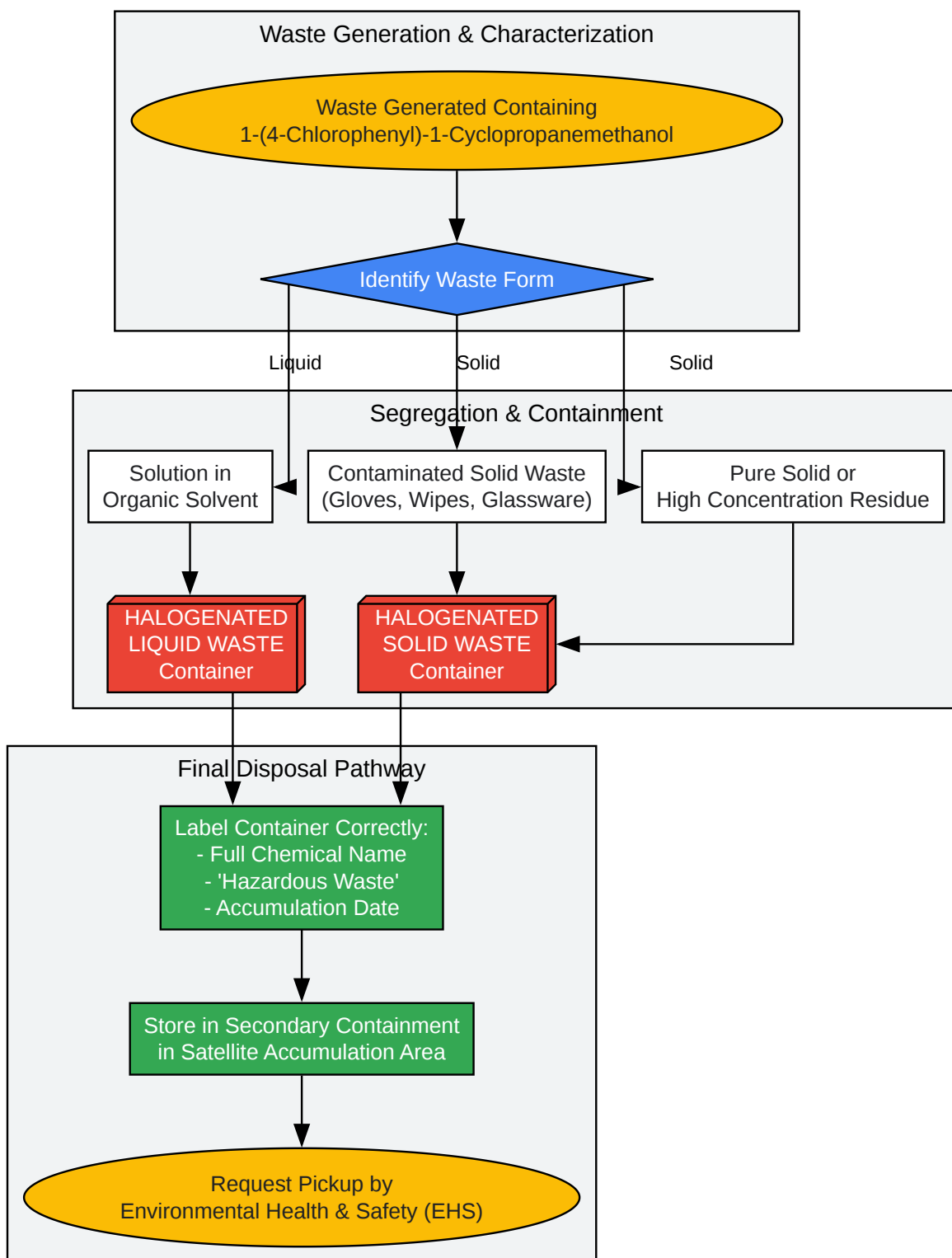
- All chemical waste containers must be meticulously labeled from the moment the first drop of waste is added.[10]
- The label must include:
 - The words "Hazardous Waste".[11]
 - The full chemical name: "**1-(4-Chlorophenyl)-1-Cyclopropanemethanol**".
 - An accurate estimation of the concentration and the solvent used (if applicable).
 - The accumulation start date (the date the first waste is added).[11]
 - The relevant hazard pictograms (e.g., irritant, environmentally hazardous).

Step 4: Accumulation and Storage

- Keep the waste container closed at all times, except when adding waste.[10][11]
- Store the container in a designated Satellite Accumulation Area (SAA) within the laboratory.
- The SAA must be at or near the point of generation and under the control of the laboratory personnel.
- Utilize secondary containment (e.g., a larger plastic tub or tray) to capture any potential leaks from the primary container.[10]
- Do not overfill the container; leave at least 10% headspace to allow for expansion.

The following diagram illustrates the decision-making process for correctly segregating waste derived from **1-(4-Chlorophenyl)-1-Cyclopropanemethanol**.

Waste Disposal Workflow for 1-(4-Chlorophenyl)-1-Cyclopropanemethanol



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Caption: Disposal decision workflow for **1-(4-Chlorophenyl)-1-Cyclopropanemethanol** waste.

Disposal Procedures for Specific Waste Forms

- **Unused or Expired Reagent:** The original container with the pure compound should be treated as hazardous waste. Ensure the manufacturer's label is intact and place an additional hazardous waste label on it before requesting pickup from your institution's Environmental Health and Safety (EHS) department.^[10]
- **Solutions:** Solutions of **1-(4-Chlorophenyl)-1-Cyclopropanemethanol** in organic solvents must be collected in a designated "Halogenated Organic Liquid Waste" container. Never mix these with non-halogenated solvents like acetone or hexane, as this complicates the disposal process and increases costs.
- **Contaminated Labware (Solid Waste):**
 - **Grossly Contaminated Items:** Gloves, weigh boats, or paper towels with visible solid chemical on them should be placed in a designated "Halogenated Solid Waste" container or a securely lined cardboard box that is clearly labeled as such.^[9]
 - **Empty Containers:** An empty container that held this compound must be triple-rinsed with a suitable solvent (e.g., methanol or acetone).^[12] The rinseate must be collected and disposed of as halogenated liquid hazardous waste.^[12] After triple-rinsing and air-drying, the defaced container can typically be disposed of in the regular trash or glass disposal box, but you must confirm this with your local EHS guidelines.^[12]
 - **Contaminated Sharps:** Needles, syringes, or broken glassware contaminated with the chemical must be placed in a puncture-resistant sharps container specifically labeled for chemically contaminated sharps.^[13]

Emergency Procedures: Spills and Exposures

- **Small Spills:**
 - Alert personnel in the immediate area.

- Wearing appropriate PPE, contain the spill.
- For a solid, carefully sweep it up to minimize dust generation. For a liquid, cover with an inert absorbent material (e.g., vermiculite or sand).[4]
- Collect the absorbed material using spark-proof tools and place it in a sealed, labeled container for disposal as hazardous waste.[14]
- Clean the spill area with soap and water.
- Large Spills or Personal Exposure:
 - Evacuate the area immediately.
 - If there is skin or eye contact, flush the affected area with copious amounts of water for at least 15 minutes and seek immediate medical attention.[4]
 - Contact your institution's EHS or emergency response team for assistance.[10]

The Rationale Behind Segregation: Incineration and Environmental Impact

The mandate to segregate halogenated waste is rooted in the chemistry of its ultimate disposal method: high-temperature incineration.

- Incineration Chemistry: When chlorinated compounds are incinerated, they can produce corrosive gases like hydrogen chloride (HCl) and potentially highly toxic dioxins if combustion is incomplete.[15] Hazardous waste incinerators that handle halogenated waste are equipped with specialized "scrubbers" to neutralize these acidic gases before they are released into the atmosphere. Mixing halogenated waste with non-halogenated streams unnecessarily routes large volumes of waste to these more complex and expensive facilities.
- Environmental Protection: Chlorinated aromatic compounds can be persistent in the environment and toxic to aquatic life.[7][16] Disposing of this chemical down the drain is illegal and irresponsible, as it can pass through wastewater treatment facilities and harm aquatic ecosystems.[12][17]

By adhering to these procedures, you ensure the safe and compliant disposal of **1-(4-Chlorophenyl)-1-Cyclopropanemethanol**, protecting yourself, your colleagues, and the environment. Always consult your institution's specific Chemical Hygiene Plan and EHS department for local guidance.

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